

A Technical Guide to Cholesterol-13C2: Commercial Availability and Research Applications

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Compound of Interest

Compound Name: Cholesterol-13C2

Cat. No.: B1366941

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Cholesterol-13C2**, a stable isotope-labeled cholesterol, for its application in research and drug development. This guide details its commercial availability, summarizes key quantitative data from various suppliers, and presents detailed experimental protocols for its use in metabolic studies. Furthermore, it visualizes critical signaling pathways where **Cholesterol-13C2** serves as a powerful tracer.

Commercial Suppliers and Availability of Cholesterol-13C2

Cholesterol-13C2 is commercially available from a range of reputable suppliers specializing in isotopically labeled compounds. The availability, purity, and pricing can vary between suppliers. Below is a summary of quantitative data from several key commercial sources to aid in the selection of the most suitable product for your research needs.

Supplier	Product Name/Number	Isotopic Purity	Chemical Purity	Available Quantities	Price (USD)	CAS Number
Blue Tiger Scientific	Cholesterol -3,4- ¹³ C ₂ (B2018239)	Not specified	Biotechnology grade	1 mg	\$595.00	78887-48-6
Molecular Depot	Cholesterol -3,4- ¹³ C ₂ (B2018363)	Not specified	Biotechnology grade	1 mg	\$595.00	78887-48-6
MedChem Express	Cholesterol - ¹³ C ₂	Not specified	Not specified	1 mg, 5 mg	\$95 (1mg), \$255 (5mg)	Not specified
Cambridge Isotope Laboratories, Inc.	Cholesterol (3,4- ¹³ C ₂ , 99%) (CLM-804)	99 atom % ¹³ C	>98%	0.1 mg, 1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Inquire	78887-48-6
CymitQuimica	Cholesterol -3,4- ¹³ C ₂ (3U-C2627)	99 atom % ¹³ C	Not specified	10 mg, 50 mg	€236.00 (10mg), €757.00 (50mg)	78887-48-6
Sigma-Aldrich	Cholesterol -3,4- ¹³ C ₂	99 atom % ¹³ C	Not specified	Inquire	Inquire	78887-48-6
DC Chemicals Limited	Cholesterol - ¹³ C ₂	Not specified	Not specified	100 mg, 250 mg, 1 g	Inquire	78887-48-6

Note: Prices and availability are subject to change. It is recommended to contact the suppliers directly for the most current information and to request certificates of analysis.

Experimental Protocols Utilizing Cholesterol-¹³C₂

Cholesterol-13C2 is an invaluable tool for tracing the metabolic fate of cholesterol in various biological systems. Its non-radioactive nature makes it a safer alternative to traditional radioisotopes. Below are detailed methodologies for key experiments where **Cholesterol-13C2** can be employed.

In Vitro Cholesterol Uptake and Efflux Assays in Caco-2 Cells

This protocol is adapted from studies on intestinal cholesterol transport using the Caco-2 cell line as a model for the intestinal barrier.^{[1][2]}

Objective: To quantify the uptake and efflux of cholesterol in intestinal cells.

Materials:

- **Cholesterol-13C2**
- Caco-2 cells
- Cell culture medium (e.g., DMEM) supplemented with fetal bovine serum (FBS)
- Micelle solution (containing bile salts, phospholipids, and fatty acids)
- Scintillation counter or mass spectrometer
- 24-well plates with filter inserts (e.g., Transwell®)

Methodology:

Cell Culture and Differentiation:

- Seed Caco-2 cells on filter inserts in 24-well plates.
- Culture the cells for 21 days to allow for differentiation into a polarized monolayer, mimicking the intestinal epithelium.

Cholesterol Uptake Assay:

- Prepare a micellar solution containing **Cholesterol-13C2**.
- Wash the differentiated Caco-2 cell monolayers with phosphate-buffered saline (PBS).
- Add the **Cholesterol-13C2**-containing micellar solution to the apical side of the monolayer.
- Incubate for a defined period (e.g., 2-4 hours) at 37°C.
- After incubation, wash the cells extensively with cold PBS to remove any unbound labeled cholesterol.
- Lyse the cells and measure the amount of incorporated **Cholesterol-13C2** using mass spectrometry.

Cholesterol Efflux Assay:

- Load the differentiated Caco-2 cells with **Cholesterol-13C2** by incubating them with the labeled micellar solution for 24 hours.
- Wash the cells to remove the loading medium.
- Add a cholesterol acceptor, such as high-density lipoprotein (HDL) or apolipoprotein A-I (ApoA-I), to the basolateral medium.
- Incubate for a specific time period (e.g., 6-24 hours).
- Collect the basolateral medium and the cell lysate.
- Quantify the amount of **Cholesterol-13C2** in both the medium and the cells to determine the percentage of efflux.

In Vivo Cholesterol Metabolism Studies in Animal Models

This protocol outlines a general procedure for tracing cholesterol metabolism in vivo using animal models.[3]

Objective: To track the distribution, absorption, and excretion of cholesterol in a whole organism.

Materials:

- **Cholesterol-13C2**
- Animal model (e.g., mice, rats)
- Vehicle for administration (e.g., Intralipid emulsion)
- Blood collection supplies
- Tissue homogenization equipment
- Gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS)

Methodology:

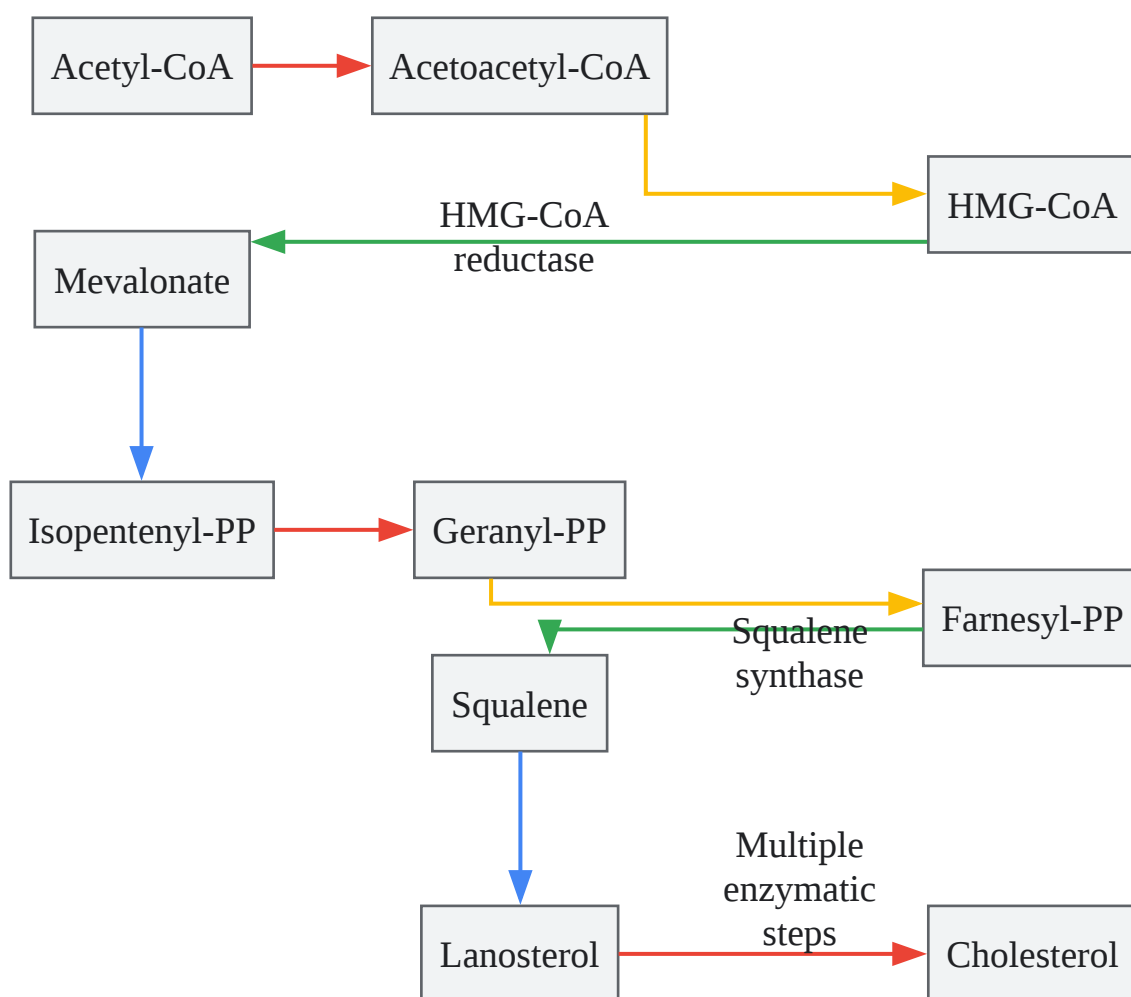
- Preparation of Labeled Cholesterol: Solubilize **Cholesterol-13C2** in a suitable vehicle for administration (e.g., intravenous injection or oral gavage).
- Administration: Administer the **Cholesterol-13C2** solution to the animal model.
- Sample Collection: At various time points, collect blood samples, feces, and specific tissues of interest (e.g., liver, intestine, adipose tissue).
- Lipid Extraction: Extract total lipids from the collected samples using established methods (e.g., Folch or Bligh-Dyer extraction).
- Sample Analysis: Analyze the isotopic enrichment of cholesterol in the lipid extracts using GC-MS or LC-MS. This will allow for the determination of the concentration and distribution of the 13C-labeled cholesterol over time.
- Kinetic Modeling: Use the data to perform kinetic modeling and calculate parameters such as cholesterol absorption, synthesis, and turnover rates.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language for Graphviz, illustrate key signaling pathways and experimental workflows where **Cholesterol-13C2** is a critical research tool.

Cholesterol Biosynthesis Pathway

The cholesterol biosynthesis pathway is a complex series of enzymatic reactions that produce cholesterol from acetyl-CoA. Tracing the incorporation of ¹³C-labeled precursors through this pathway provides insights into its regulation.^{[4][5][6][7]}

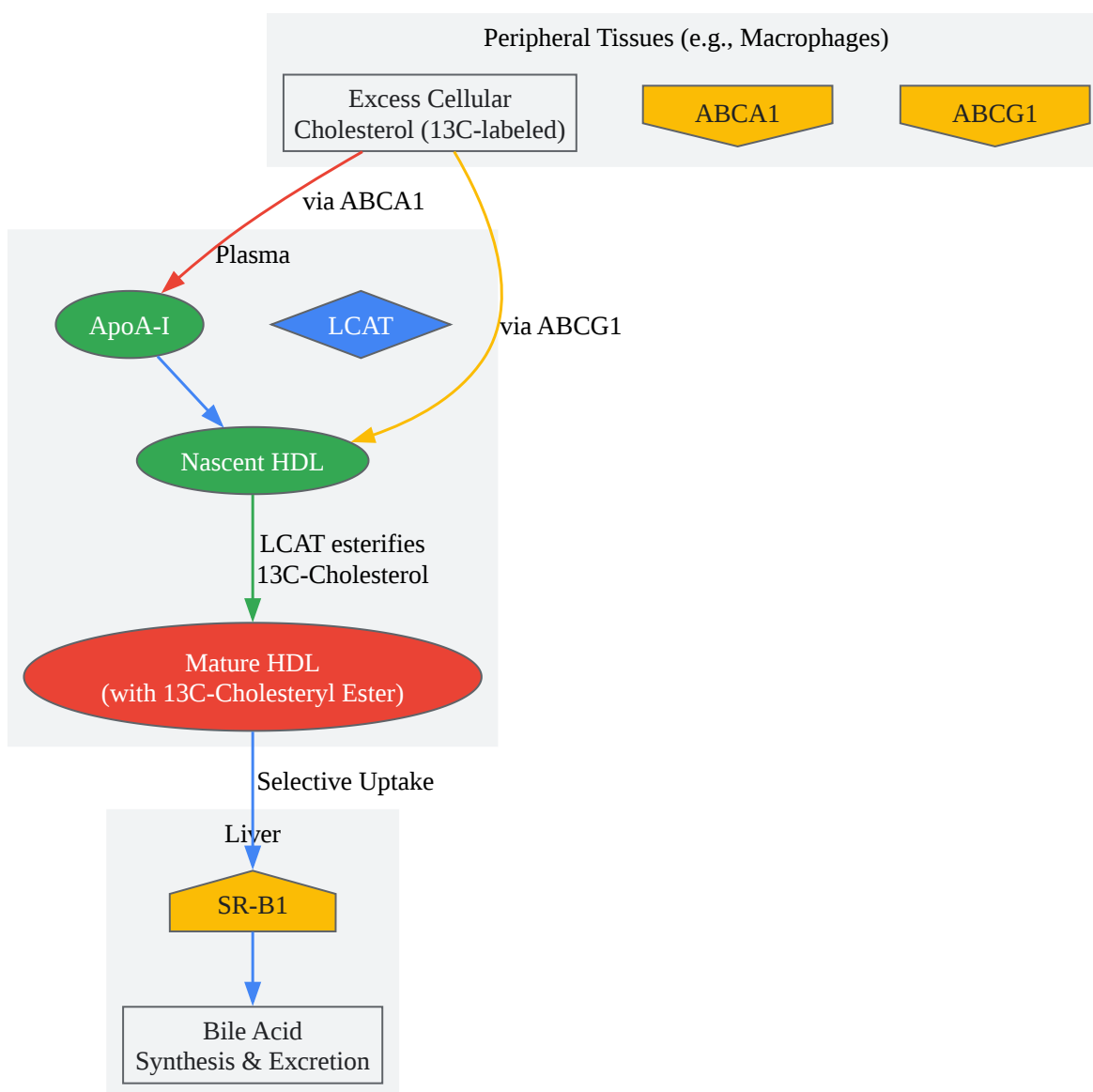


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Caption: A simplified diagram of the cholesterol biosynthesis pathway.

Reverse Cholesterol Transport Pathway

Reverse cholesterol transport (RCT) is the process by which excess cholesterol from peripheral tissues is transported to the liver for excretion. **Cholesterol-13C2** can be used to trace this pathway and assess its efficiency.^{[8][9][10][11]}

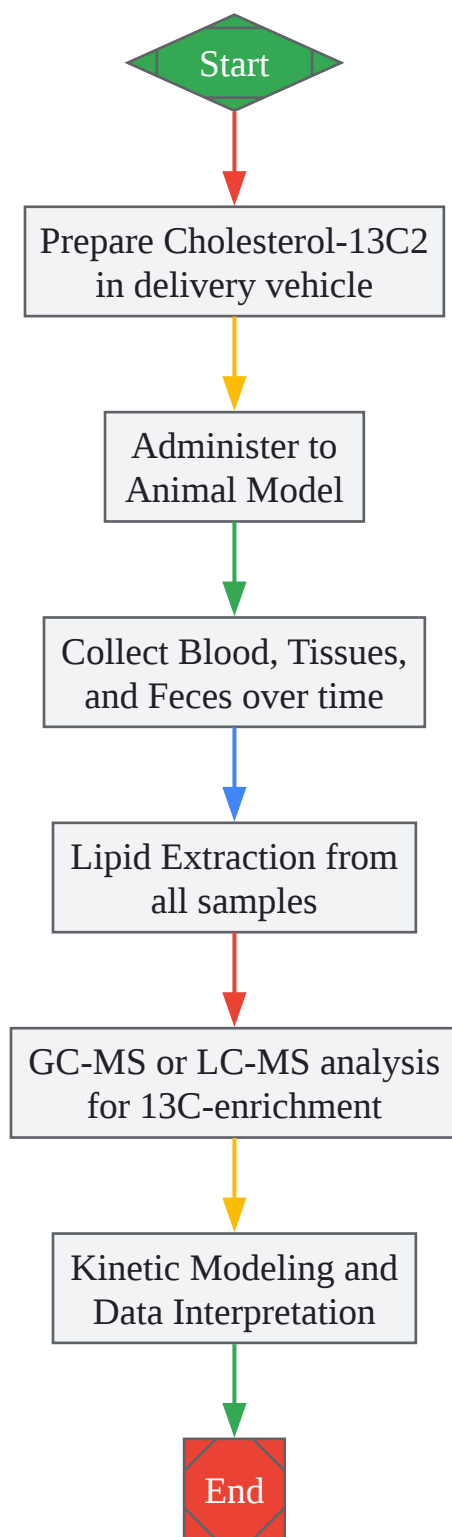


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Caption: Overview of the reverse cholesterol transport pathway.

Experimental Workflow for In Vivo Cholesterol Tracing

This diagram illustrates the logical flow of an in vivo experiment using **Cholesterol-13C2** to study cholesterol metabolism.



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